

Application Notes: UV-Spectrophotometric Analysis of Methimazole in Bulk Drug Samples

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Compound of Interest

Compound Name: Methimazole

Cat. No.: B1676384

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These application notes provide a detailed overview of validated UV-spectrophotometric methods for the quantitative analysis of **methimazole** in bulk drug samples. The described methods are simple, cost-effective, and suitable for routine quality control analysis.[\[1\]](#)[\[2\]](#)

Introduction

Methimazole is an anti-thyroid agent used in the treatment of hyperthyroidism.[\[1\]](#)[\[3\]](#) It acts by inhibiting the synthesis of thyroid hormones.[\[4\]](#)[\[5\]](#)[\[6\]](#) Accurate and reliable analytical methods are crucial for ensuring the quality and potency of **methimazole** in pharmaceutical formulations. UV-Visible spectrophotometry offers a straightforward and accessible approach for its quantification.[\[1\]](#)[\[2\]](#)

Two primary UV-spectrophotometric methods for the determination of **methimazole** are detailed: a direct (zero-order) absorbance method and a first-derivative spectrophotometric method. Both methods have been validated according to ICH guidelines.[\[3\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the validated UV-spectrophotometric methods for **methimazole** analysis.

Table 1: Method Parameters for UV-Spectrophotometric Analysis of **Methimazole**

Parameter	Method 1: Zero-Order Spectrophotometry	Method 2: First-Derivative Spectrophotometry
Solvent	Water[3]	Methanol[2]
Wavelength (λ_{max})	252 nm[3]	260 nm[2]
Linearity Range	35 - 65 $\mu\text{g/mL}$ [3]	2.0 - 24.0 $\mu\text{g/mL}$ [2]
Correlation Coefficient (r^2)	0.999[3]	0.9990[2]

Table 2: Validation Summary for UV-Spectrophotometric Analysis of **Methimazole**

Parameter	Method 1: Zero-Order Spectrophotometry (in Water)	Method 2: Zero-Order Spectrophotometry (in Methanol)	Method 3: First-Derivative Spectrophotometry (in Methanol)
% Recovery	99.84% - 100.18%[3]	103.3%[2]	98.0%[2]
Intra-day Precision (%RSD)	0.3032[3]	Not Reported	Not Reported
Inter-day Precision (%RSD)	0.299[3]	Not Reported	Not Reported
Limit of Detection (LOD)	Not Reported	0.17 $\mu\text{g/mL}$ [2]	Not Reported
Limit of Quantitation (LOQ)	Not Reported	0.55 $\mu\text{g/mL}$ [2]	Not Reported

Experimental Protocols

Method 1: Zero-Order UV-Spectrophotometry in Water

This protocol is based on the direct measurement of absorbance of **methimazole** in distilled water.

1. Materials and Equipment:

- **Methimazole** reference standard
- Distilled water (analytical grade)
- UV-Visible Spectrophotometer (double beam)
- Volumetric flasks (100 mL, 50 mL)
- Pipettes
- Analytical balance
- Sonicator

2. Preparation of Standard Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of **methimazole** reference standard.[\[3\]](#)
- Transfer the weighed standard into a 100 mL volumetric flask.[\[3\]](#)
- Dissolve and make up the volume to the mark with distilled water.[\[3\]](#) This is the standard stock solution.

3. Preparation of Calibration Standards:

- Prepare a series of working standard solutions with concentrations ranging from 35 to 65 µg/mL by making appropriate dilutions of the standard stock solution with distilled water.[\[3\]](#)

4. Sample Preparation (from Bulk Drug):

- Accurately weigh a quantity of the powdered bulk drug equivalent to 10 mg of **methimazole**.[\[3\]](#)
- Transfer it to a 50 mL volumetric flask.[\[3\]](#)
- Add a suitable amount of distilled water and sonicate for 15 minutes to ensure complete dissolution.[\[3\]](#)
- Make up the volume to the mark with distilled water.[\[3\]](#)

- Further dilute as necessary to obtain a final concentration within the linearity range.

5. Spectrophotometric Measurement:

- Scan the prepared solutions from 200-400 nm to determine the wavelength of maximum absorbance (λ_{max}), which should be approximately 252 nm.[3]
- Measure the absorbance of the calibration standards and the sample solution at 252 nm against a distilled water blank.
- Plot a calibration curve of absorbance versus concentration for the standard solutions.
- Determine the concentration of **methimazole** in the sample solution from the calibration curve.

Method 2: Zero-Order and First-Derivative UV-Spectrophotometry in Methanol

This protocol describes the analysis of **methimazole** using methanol as the solvent, employing both zero-order and first-derivative measurements.

1. Materials and Equipment:

- **Methimazole** reference standard
- Methanol (analytical grade)
- UV-Visible Spectrophotometer with derivative spectroscopy software
- Volumetric flasks (100 mL)
- Pipettes
- Analytical balance
- Sonicator
- 0.45 μm filter

2. Preparation of Stock Solution (50 µg/mL):

- Prepare a stock solution of **methimazole** at a concentration of 50 µg/mL in methanol.[2]

3. Preparation of Calibration Standards:

- Prepare standard solutions in the concentration range of 2.0-24.0 µg/mL by diluting the stock solution with methanol.[2]

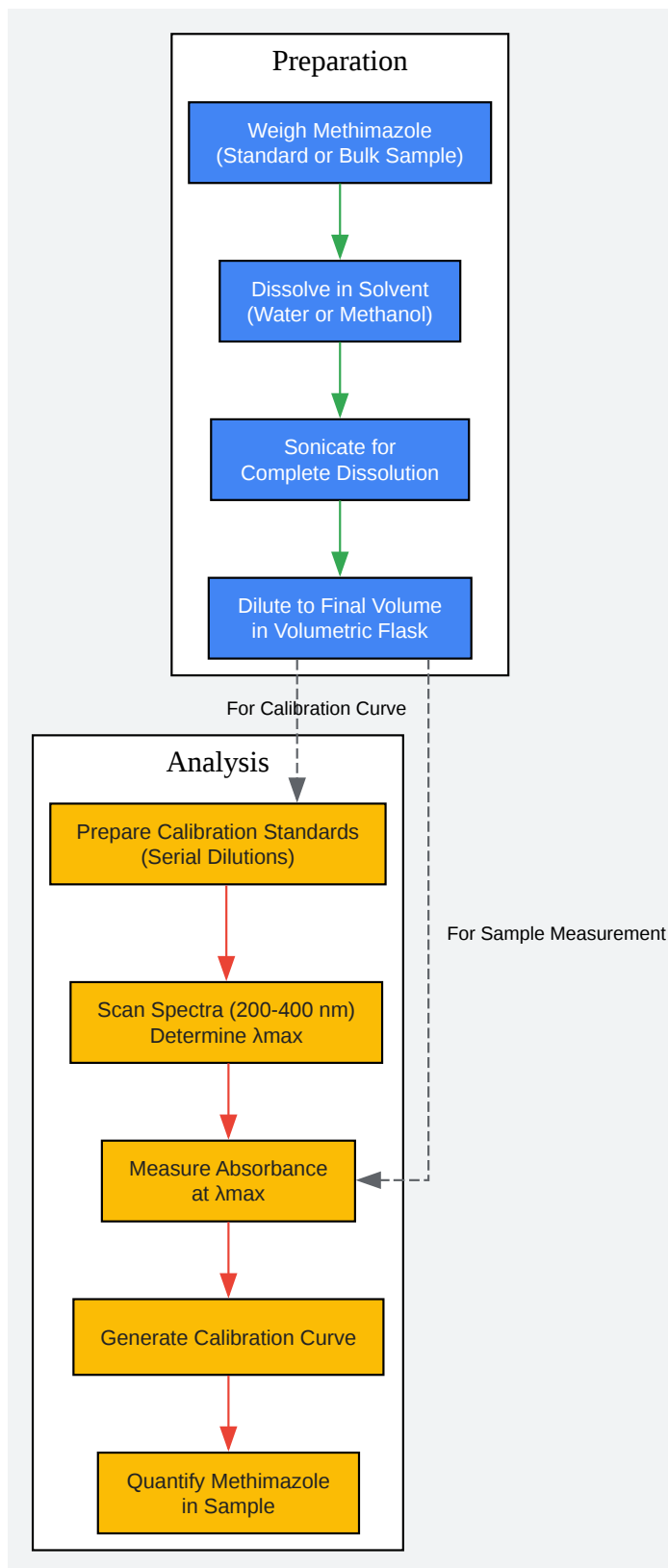
4. Sample Preparation (from Bulk Drug):

- Weigh an amount of the bulk drug powder equivalent to one tablet (assuming tablet analysis for context, adaptable for bulk powder) and dissolve it in a 100 mL volumetric flask with methanol.[2]
- Sonicate the solution for 20 minutes.[2]
- Filter the solution through a 0.45 µm filter.[2]
- Dilute the filtered solution with methanol to achieve a final concentration within the calibration range.[2]

5. Spectrophotometric Measurement:

- Record the absorption spectra of the standard solutions in the wavelength range of 200-320 nm.[2]
- For the zero-order method, measure the absorbance at the maximum wavelength of 260.0 nm.[2]
- For the first-derivative method, calculate the first derivative of the absorption spectra and measure the derivative values at 269.0 nm.[2]
- Construct calibration curves for both methods by plotting the measured values (absorbance or derivative absorbance) against the concentration.
- Determine the concentration of **methimazole** in the sample solution using the respective calibration curves.

Visualizations



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